

In-Depth Technical Guide: H-Tic-Oet.HCl (CAS Number 15912-56-8)

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Compound of Interest

Compound Name: *H-Tic-Oet.HCl*

Cat. No.: *B579707*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

H-Tic-Oet.HCl, identified by the CAS number 15912-56-8, is the hydrochloride salt of (S)-Ethyl 1,2,3,4-tetrahydroisoquinoline-3-carboxylate. This compound belongs to the class of 1,2,3,4-tetrahydroisoquinoline (THIQ) derivatives, a significant scaffold in medicinal chemistry known for a wide range of biological activities. The constrained cyclic structure of the THIQ nucleus makes it a valuable building block in the design of novel therapeutic agents, particularly those targeting the central nervous system and cardiovascular system. This technical guide provides a comprehensive overview of the available technical data, synthetic methodologies, and potential therapeutic applications of **H-Tic-Oet.HCl** and its derivatives.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **H-Tic-Oet.HCl** is presented in the table below. This data is crucial for its handling, formulation, and analytical characterization.

Property	Value	Reference
CAS Number	15912-56-8	N/A
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂	N/A
Molecular Weight	241.72 g/mol	N/A
IUPAC Name	(S)-ethyl 1,2,3,4-tetrahydroisoquinoline-3-carboxylate hydrochloride	N/A
Synonyms	H-Tic-Oet.HCl, (S)-3-Ethoxycarbonyl-1,2,3,4-tetrahydroisoquinolinium chloride	N/A
Appearance	White to off-white solid	N/A
Purity	Typically >95%	N/A
Storage Conditions	Store at 2-8°C in a dry, dark place.	N/A

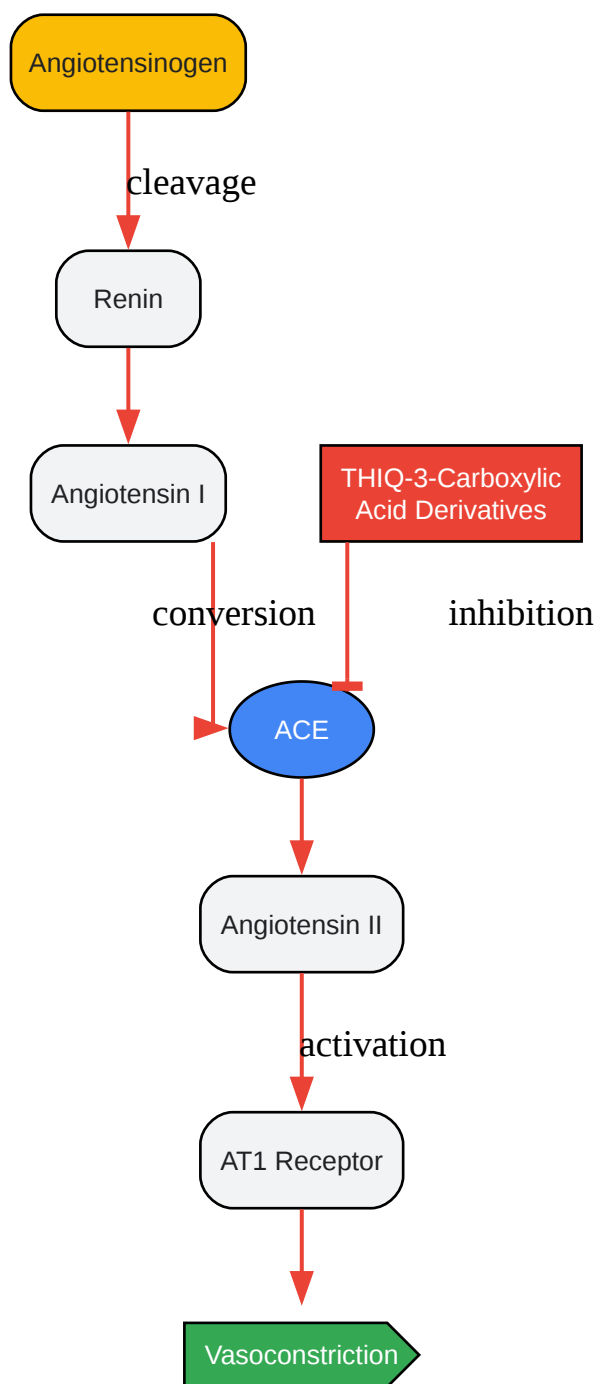
Synthesis and Experimental Protocols

The synthesis of **H-Tic-Oet.HCl** and related THIQ derivatives is a well-documented area of organic chemistry. The core tetrahydroisoquinoline structure is often formed via the Pictet-Spengler reaction.

General Synthesis of Racemic 1,2,3,4-Tetrahydroisoquinoline-3-carboxylic acid ethyl ester hydrochloride

A common synthetic route to the racemic mixture of the ethyl ester of 1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid involves a multi-step process.

Experimental Workflow:



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